

# AP1867-2-(carboxymethoxy) stability and storage conditions

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## Compound of Interest

Compound Name: AP1867-2-(carboxymethoxy)

Cat. No.: B1436425

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## Technical Support Center: AP1867-2-(carboxymethoxy)

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **AP1867-2-(carboxymethoxy)**. Below you will find frequently asked questions and a troubleshooting guide to address common issues encountered during experimental workflows.

## Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **AP1867-2-(carboxymethoxy)** powder?

A1: **AP1867-2-(carboxymethoxy)** as a powder should be stored at -20°C for long-term stability, with some suppliers indicating it can be stored for up to 3 years under these conditions.<sup>[1]</sup> It is also recommended to protect it from light.<sup>[2][3][4]</sup>

Q2: How should I store **AP1867-2-(carboxymethoxy)** once it is dissolved in a solvent?

A2: Stock solutions of **AP1867-2-(carboxymethoxy)** should be stored at -80°C.<sup>[1][3][5]</sup> Under these conditions, the solution is generally stable for up to 6 months.<sup>[3][5]</sup> For shorter-term storage, up to one month, -20°C is acceptable.<sup>[3][5]</sup> Always protect solutions from light.<sup>[3][4]</sup>

Q3: Can I store stock solutions at 4°C?

A3: While one supplier suggests that the powder can be stored at 4°C, this is not the consensus for long-term stability.[3][4] For stock solutions, storage at 4°C is not recommended as it may lead to degradation. For optimal stability, aliquoting and storing at -80°C is the best practice.[1][3][5]

Q4: How should I handle the shipping and initial receipt of **AP1867-2-(carboxymethoxy)**?

A4: The compound may be shipped at ambient temperature or with blue ice.[1] Upon receipt, it is crucial to transfer the product to the recommended storage conditions (-20°C for powder) as soon as possible.

Q5: What solvents are recommended for dissolving **AP1867-2-(carboxymethoxy)**?

A5: **AP1867-2-(carboxymethoxy)** is soluble in DMSO up to 100 mg/mL (144.14 mM).[3] Ultrasonic assistance may be needed for complete dissolution.[3] For in vivo experiments, specific formulations involving DMSO, PEG300, Tween-80, and saline or corn oil are suggested.[3]

## Storage and Stability Data Summary

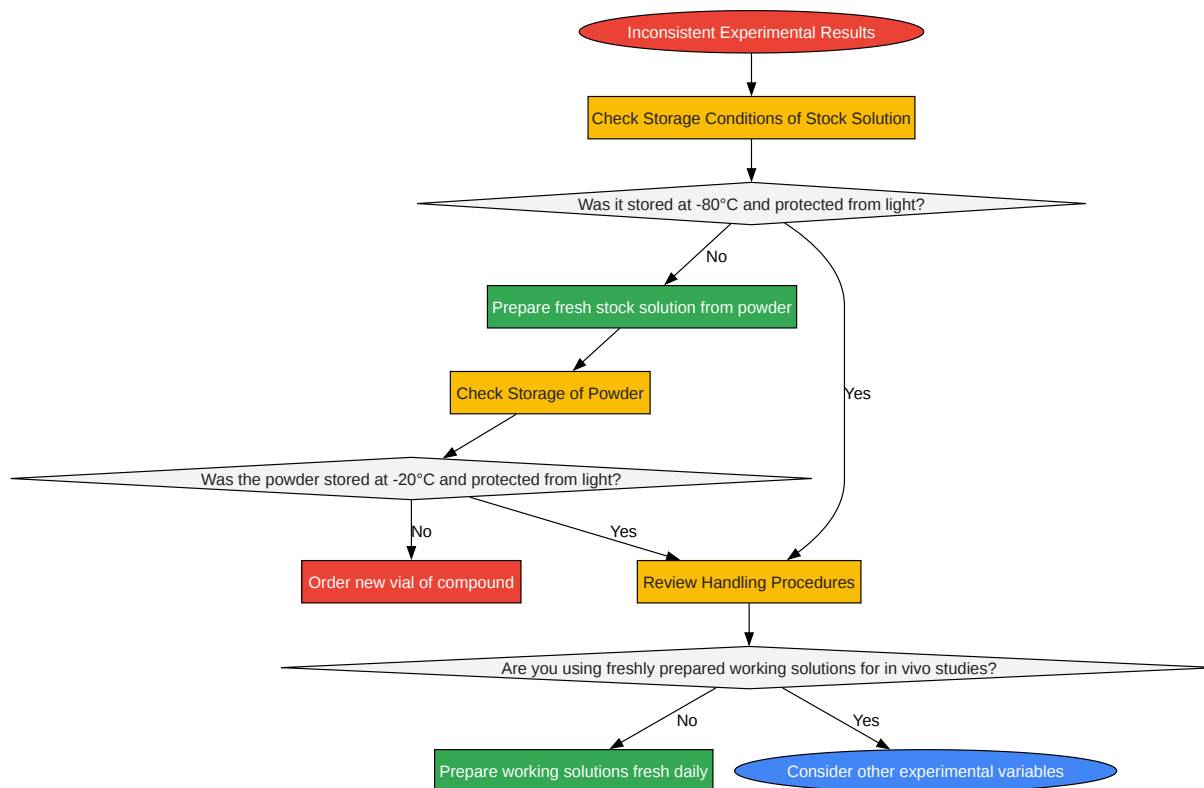
Form	Storage Temperature	Duration	Light Sensitivity	Citations
Powder	-20°C	Up to 3 years	Protect from light	[1][2]
Powder	<-15°C	Not specified	Protect from light	[2]
Powder	4°C	Not specified	Protect from light	[3][4]
In Solvent	-80°C	Up to 6 months	Protect from light	[3][5]
In Solvent	-20°C	Up to 1 month	Protect from light	[3][5]

## Troubleshooting Guide

This guide addresses potential issues related to the stability and handling of **AP1867-2-(carboxymethoxy)**.

Problem: I am observing lower than expected activity or inconsistent results in my experiments.

This could be due to the degradation of **AP1867-2-(carboxymethoxy)**. Follow the workflow below to troubleshoot the issue.



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### Troubleshooting workflow for inconsistent results.

Problem: The compound has precipitated out of my stock solution.

- Possible Cause: The solubility limit may have been exceeded, or the solution was not prepared correctly.
- Solution: Gently warm the solution and use sonication to aid in redissolving the compound. When preparing stock solutions in DMSO, ensure the solvent is anhydrous, as absorbed moisture can affect solubility.[4] For in vivo formulations, add each solvent sequentially as recommended in the datasheet and ensure a clear solution is obtained.[3]

Problem: I am unsure about the stability of my working solutions for cell-based assays.

- Best Practice: While stock solutions are stable for extended periods when stored correctly, it is recommended to prepare fresh working dilutions from the stock solution for each experiment. This minimizes the risk of degradation due to repeated freeze-thaw cycles or prolonged exposure to less optimal conditions (e.g., room temperature on the benchtop). For in vivo experiments, it is strongly advised to prepare the formulation freshly on the day of use.[5]

## Experimental Protocols

### Protocol for Preparation of a 10 mM Stock Solution in DMSO

- Weighing: Accurately weigh out the desired amount of **AP1867-2-(carboxymethoxy)** powder (Molecular Weight: 693.78 g/mol ) in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM solution, you would need 6.94 mg.
- Solvent Addition: Add the calculated volume of high-purity, anhydrous DMSO to the powder. For the example above, add 1 mL of DMSO.
- Dissolution: Vortex the solution thoroughly. If necessary, use an ultrasonic bath to ensure the compound is completely dissolved.[3]

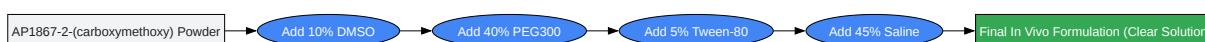
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile cryovials. Store the aliquots at -80°C, protected from light.[3][5]

#### Protocol for Preparation of an in vivo Formulation

This protocol is based on a formulation intended to yield a clear solution.[3]

- Initial Dissolution: Dissolve **AP1867-2-(carboxymethoxy)** in DMSO to achieve 10% of the final volume.
- Addition of PEG300: Add PEG300 to the solution to bring the total volume to 50% (i.e., add 40% of the final volume as PEG300). Mix thoroughly.
- Addition of Tween-80: Add Tween-80 to the solution to bring the total volume to 55% (i.e., add 5% of the final volume as Tween-80). Mix until the solution is homogeneous.
- Final Dilution with Saline: Add saline to reach the final desired volume (i.e., add 45% of the final volume as saline). Ensure the final solution is clear.
- Usage: It is recommended to prepare this formulation fresh on the day of the experiment.[5]

The logical relationship for preparing the in vivo formulation is illustrated below.



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Workflow for preparing an in vivo formulation.

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